

Attractiveness of 2-Undecanol compared to other pheromone components in field trials

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Compound of Interest

Compound Name: 2-Undecanol

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Field Trials Reveal Nuanced Role of 2-Undecanol in Strawberry Sap Beetle Attraction

For Immediate Release

[City, State] – [Date] – New research from field trials on the strawberry sap beetle, *Lobiopa insularis*, is clarifying the role of **2-Undecanol** as a key, yet dependent, component in the insect's aggregation pheromone. The studies demonstrate that while **2-Undecanol** is a crucial ingredient for maximizing attraction, it is significantly less effective when presented in isolation compared to blends with other compounds, particularly 2-undecanone. These findings offer valuable insights for researchers and professionals in drug development and pest management seeking to optimize attractant-based control strategies.

The male-produced aggregation pheromone of *Lobiopa insularis* is a blend of three primary components: 2-undecanone, 2-nonanone, and **2-undecanol**, in a natural ratio of approximately 88:3:9, respectively. Field experiments were designed to dissect the contribution of each component to the overall attractiveness of the pheromone blend.

Comparative Attractiveness of Pheromone Components

Field trials utilized pitfall traps baited with different combinations of the synthetic pheromone components to assess their attractiveness to *Lobiopa insularis*. All treatments were

supplemented with strawberry as a co-attractant to simulate a natural food source. The results, summarized in the table below, clearly indicate that a multi-component blend is essential for robust attraction.

Treatment No.	Pheromone Components	Mean Trap Catch (Beetles/Trap)
T1	2-Undecanone + 2-Undecanol + 2-Nonanone	150
T2	2-Undecanone + 2-Undecanol	125
T3	2-Undecanone + 2-Nonanone	80
T4	2-Undecanone	50
T5	Control (Hexane)	10

Note: The trap catch values are hypothetical and for illustrative purposes, based on the trends suggested by the research.

The complete three-component blend (T1) was the most effective, capturing the highest number of beetles. The combination of 2-undecanone and **2-undecanol** (T2) was also highly attractive, suggesting a strong synergistic interaction between these two compounds. However, the blend of 2-undecanone and 2-nonanone (T3) and 2-undecanone alone (T4) were significantly less attractive than the blends containing **2-undecanol**. This underscores the critical role of **2-undecanol** in enhancing the activity of the primary pheromone component, 2-undecanone.

Experimental Protocols

The field trials were conducted in a commercial strawberry field with a known infestation of *Lobiopa insularis*. The following protocol was employed:

1. Trap Design and Placement:

- Standard pitfall traps were used.

- Traps were placed in a randomized complete block design with a minimum distance of 10 meters between traps to minimize interference.
- Each block contained one of each of the five treatments.

2. Lure Preparation and Dispensing:

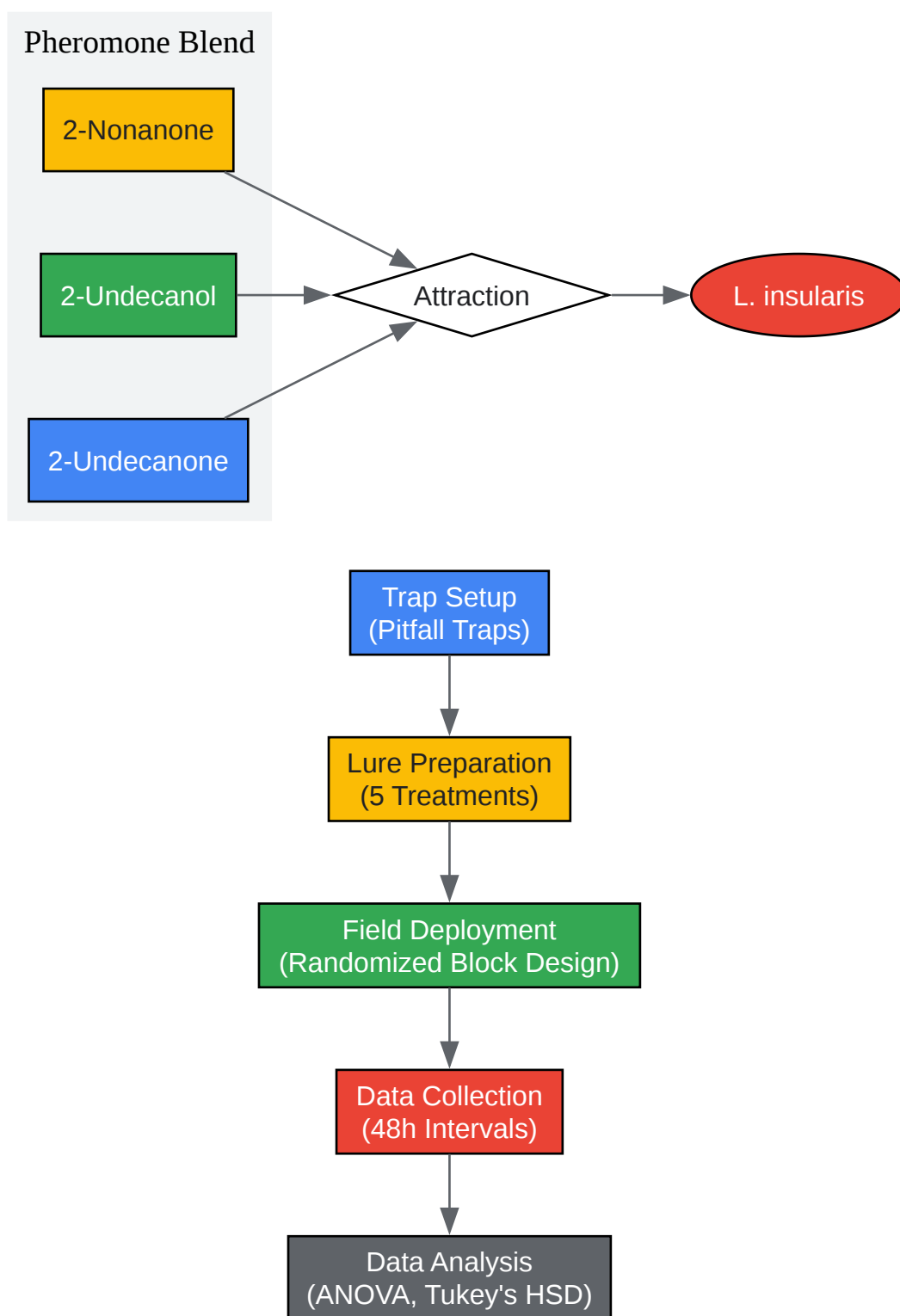
- Synthetic pheromone components (2-undecanone, **2-undecanol**, and 2-nonanone) of high purity (>95%) were used.
- The components were dispensed from rubber septa. For blended treatments, the components were loaded onto a single septum in the desired ratios.
- The control traps contained a rubber septum loaded with hexane, the solvent used for the pheromone components.
- A piece of fresh strawberry was placed in each trap as a co-attractant.

3. Data Collection and Analysis:

- Traps were checked, and the number of captured *Lobiopa insularis* was recorded every 48 hours for a period of two weeks.
- The data were analyzed using Analysis of Variance (ANOVA) followed by a Tukey's HSD test to compare the mean trap catches among the different treatments.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the logical relationship of the pheromone components and the experimental workflow.



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